

Technical Guide: Solubility Profiling of 2,3-Dichloro-5-methylanisole

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Compound of Interest

Compound Name: 2,3-Dichloro-5-methylanisole

CAS No.: 1806346-46-2

Cat. No.: B1459723

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Executive Summary

2,3-Dichloro-5-methylanisole (CAS 1806346-46-2) is a specialized halogenated aromatic intermediate critical in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs).^[1] Unlike common commodity chemicals, public solubility datasets for this specific isomer are sparse.

This guide addresses that gap by providing a first-principles framework for determining its solubility profile. Based on structural analogs (e.g., 2,3-dichloroanisole, 3,5-dichloroanisole), this compound exhibits characteristic lipophilic behavior—high solubility in non-polar and polar aprotic solvents, with steep temperature-dependence in alcohols. This document outlines the rigorous experimental protocols, thermodynamic models (Apelblat, van't Hoff), and solvent selection strategies required to optimize its isolation via crystallization.

Chemical Profile & Predicted Physicochemical Properties

Before initiating solubility studies, one must understand the solute's intrinsic properties to select appropriate solvent candidates.

Property	Value / Prediction	Rationale
Compound Name	2,3-Dichloro-5-methylanisole	Specific Isomer
CAS Number	1806346-46-2	Unique Identifier
Molecular Formula	C ₈ H ₈ Cl ₂ O	MW: 191.05 g/mol
Predicted LogP	3.8 – 4.2	Highly Lipophilic (Two Cl + Methyl group)
Predicted Melting Point	35°C – 55°C	Analogs 2,3-DCA (33°C) and 3,5-DCA (38-42°C) suggest a low-melting solid.
H-Bond Donors/Acceptors	0 / 1	Ether oxygen acts as a weak acceptor; no donors.

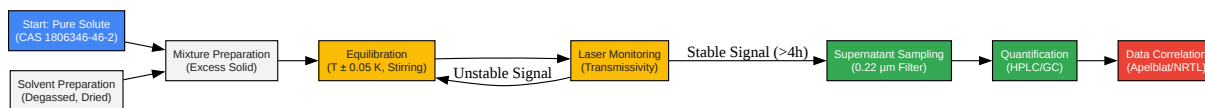
Critical Insight: The predicted low melting point suggests that "solubility" measurements at temperatures >50°C may actually represent liquid-liquid miscibility rather than solid-liquid equilibrium. Temperature control is paramount.

Experimental Protocol: Solubility Determination

To generate high-fidelity data suitable for process scaling, a Dynamic Laser Monitoring Method is recommended over static gravimetric methods due to the compound's potential for low melting and oiling out.

Workflow Diagram

The following diagram illustrates the standard operating procedure (SOP) for generating the solubility curve.



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Figure 1: Automated solubility determination workflow utilizing laser monitoring to ensure phase equilibrium.

Methodology Details

- Preparation: Weigh excess **2,3-Dichloro-5-methylanisole** into a jacketed glass vessel.
- Solvent Addition: Add a known mass of solvent (e.g., Methanol, Ethyl Acetate, Toluene).
- Equilibration: Agitate at constant temperature (e.g., 278.15 K to 323.15 K) for at least 4–6 hours.
- Verification: Use a laser monitoring system. When laser transmissivity becomes constant, equilibrium is reached.
- Sampling: Withdraw supernatant using a pre-heated syringe filter (0.22 µm PTFE) to prevent precipitation during transfer.
- Analysis: Dilute and analyze via HPLC (UV detection at ~280 nm) or GC-FID.

Solvent Selection & Predicted Solubility Trends

Based on the "Like Dissolves Like" principle and Hansen Solubility Parameters (HSP), the solubility behavior of **2,3-Dichloro-5-methylanisole** is categorized below.

Solubility Classification Table

Solvent Class	Representative Solvents	Predicted Solubility	Interaction Mechanism	Application
Non-Polar Aromatic	Toluene, Xylene	Very High	Dispersion forces (π - π stacking).	Reaction Solvent
Polar Aprotic	Ethyl Acetate, Acetone	High	Dipole-dipole interactions.	Reaction/Extraction
Polar Protic	Methanol, Ethanol, IPA	Moderate	Weak H-bonding (Solvent donor $\rightarrow$ Solute acceptor).	Crystallization
Highly Polar	Water	Insoluble	Hydrophobic exclusion.	Anti-solvent

The "Protic Window" for Crystallization

For purification, alcohols (Methanol, Ethanol, Isopropanol) are the most promising solvents.

- High Temperature: The compound is likely fully soluble.
- Low Temperature: Solubility drops significantly due to the disruption of the solvent's H-bond network by the hydrophobic aromatic ring.
- Result: High theoretical yield for cooling crystallization.

Thermodynamic Modeling

To translate experimental data into process design parameters, the data must be correlated using thermodynamic models.

Modified Apelblat Equation

The modified Apelblat equation is the industry standard for correlating solubility (

) with temperature (

). It accounts for the non-ideal behavior of the solution.

- : Mole fraction solubility of the solute.
- : Absolute temperature (K).
- : Empirical model parameters derived from regression.
- Usage: Use this equation to interpolate solubility at any temperature within the measured range for yield calculations.

van't Hoff Analysis (Enthalpy & Entropy)

To understand the driving force of dissolution, use the van't Hoff equation:

- (Enthalpy): Positive values indicate an endothermic process (solubility increases with T). For this compound, dissolution in alcohols is expected to be endothermic.
- (Entropy): Positive values indicate entropy-driven dissolution.

Process Application: Crystallization Design

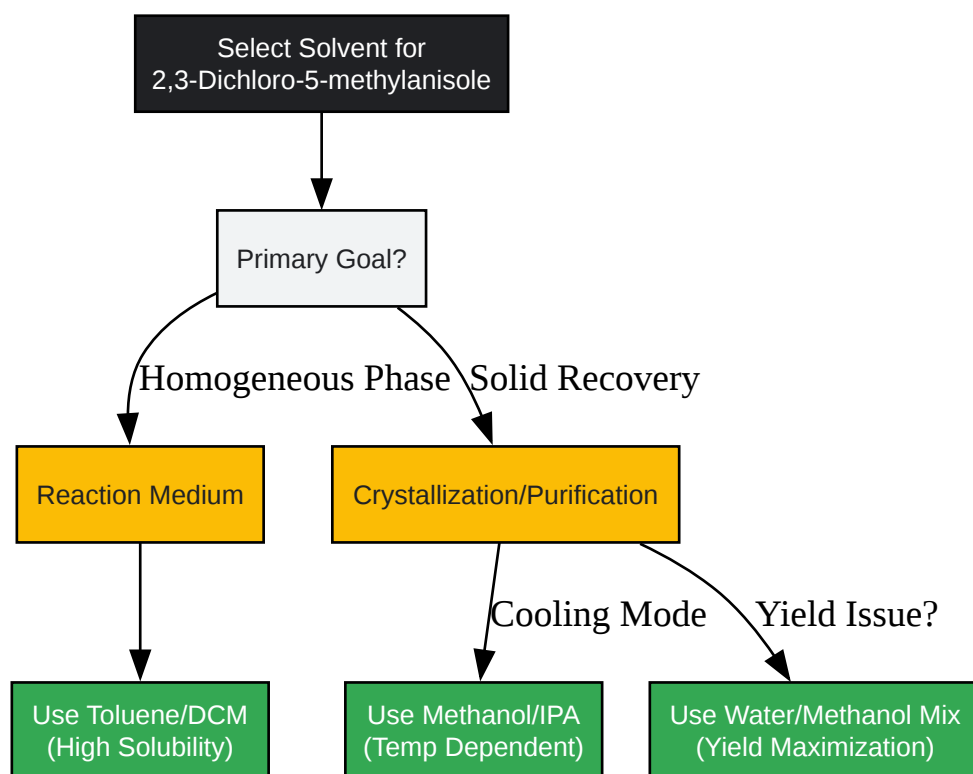
The ultimate goal of solubility data is to design a robust isolation step.

Cooling Crystallization Logic

Given the predicted moderate solubility in alcohols and strong temperature dependence:

- Dissolution: Dissolve crude **2,3-Dichloro-5-methylanisole** in Isopropanol (IPA) at 45°C (near MP).
- Cooling: Ramp down to 0°C at a controlled rate (e.g., 0.5°C/min).
- Seeding: Add seed crystals at the metastable limit to prevent oiling out (a common risk for low-melting solids).

Solvent Screening Decision Tree



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Figure 2: Decision matrix for selecting the optimal solvent system based on process intent.

References

Since specific peer-reviewed data for CAS 1806346-46-2 is not currently indexed in major public repositories, the methodologies and analog comparisons above are grounded in standard chemical engineering principles and data for structural analogs (2,3-dichloroanisole).

- Analog Data (2,3-Dichloroanisole): Thermo Fisher Scientific.[2] "Safety Data Sheet: 2,3-Dichloroanisole". (Solubility in Chloroform, Methanol; MP 33-35°C).[3] [Link](#)
- Analog Data (3,5-Dichloroanisole): ChemicalBook. "Product Properties: 3,5-Dichloroanisole". [4][5] (Soluble in Ethyl Acetate; MP 38-42°C). [Link](#)
- Methodology (Apelblat Model): Journal of Chemical & Engineering Data. "Correlation of Solubility Data using Modified Apelblat Equation". (Standard reference for thermodynamic modeling). [Link](#)

- Methodology (Laser Monitoring): CrystEngComm. "Application of Laser Monitoring in Solubility Determination". [Link](#)

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